

# Lanicemine Dihydrochloride: A Comprehensive Technical Guide to its Chemical Characterization and Analysis

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## Compound of Interest

Compound Name: *Lanicemine dihydrochloride*

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## Introduction

**Lanicemine dihydrochloride**, also known as AZD6765, is a low-trapping N-methyl-D-aspartate (NMDA) receptor antagonist.[1][2][3] It was investigated for its potential as a rapid-acting antidepressant with a reduced side-effect profile compared to other NMDA receptor antagonists like ketamine.[4][5] Although its clinical development was discontinued, Lanicemine remains a significant compound of interest for researchers studying the glutamatergic system and the development of novel therapeutics for neuropsychiatric disorders.

This technical guide provides a comprehensive overview of the chemical characterization and analysis of **Lanicemine dihydrochloride**. It is intended to serve as a valuable resource for researchers and professionals involved in the study and development of this and similar compounds. This document details the physicochemical properties, analytical methodologies, and biological context of **Lanicemine dihydrochloride**, presenting quantitative data in structured tables and illustrating key processes with diagrams.

## Chemical and Physical Properties

Lanicemine is chemically described as (1S)-1-Phenyl-2-(pyridin-2-yl)ethanamine.[4] The dihydrochloride salt form enhances its water solubility and stability.[2]

Property	Value	Reference
Chemical Formula	C <sub>13</sub> H <sub>16</sub> Cl <sub>2</sub> N <sub>2</sub>	[6]
Molecular Weight	271.19 g/mol	[6]
CAS Number	153322-06-6	[3]
Appearance	White to off-white solid	[7]
Melting Point	Not publicly available	
Purity	≥95%	

## Solubility

The solubility of **Lanicemine dihydrochloride** in various solvents is a critical parameter for its handling, formulation, and in vitro/in vivo studies.

Solvent	Solubility	Reference
Water	Soluble	[2]
Phosphate-Buffered Saline (PBS)	100 mg/mL (368.75 mM)	[3]
DMSO	Soluble	[2][3]

## Biological Activity

Lanicemine's primary mechanism of action is as a non-competitive antagonist of the NMDA receptor, a key component of the glutamatergic system in the central nervous system.

Parameter	Value	Cell Line/System	Reference
K <sub>i</sub> (NMDA Receptor)	0.56-2.1 μM	[2][3]	[2][3]
IC <sub>50</sub>	4-7 μM	CHO cells	
IC <sub>50</sub>	6.4 μM	Xenopus oocyte cells	

## Analytical Methodologies

A precise and accurate analytical methodology is crucial for the quantification and characterization of **Lanicemine dihydrochloride** in both bulk form and biological matrices.

### High-Performance Liquid Chromatography (HPLC)

A validated stability-indicating HPLC method is essential for assessing the purity and stability of **Lanicemine dihydrochloride**. While a specific, detailed public method is not available, a general approach based on common practices for similar pharmaceutical compounds is outlined below.

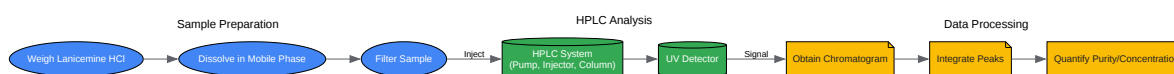
#### Experimental Protocol:

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- **Mobile Phase:** A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol). The pH of the aqueous phase should be optimized for peak shape and retention.
- **Flow Rate:** Typically 1.0 mL/min.
- **Detection:** UV detection at a wavelength determined by the UV spectrum of Lanicemine.
- **Injection Volume:** 10-20 µL.
- **Sample Preparation:** Samples should be dissolved in a suitable solvent, typically the mobile phase, to a known concentration.

#### Method Validation Parameters (as per ICH guidelines):

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte.

- **Accuracy:** The closeness of the test results obtained by the method to the true value.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability, intermediate precision, and reproducibility.
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantitation (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- **Robustness:** A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.



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A typical workflow for the HPLC analysis of **Lanicemine dihydrochloride**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation and confirmation of **Lanicemine dihydrochloride**.

Experimental Protocol:

- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Solvent:** Deuterated dimethyl sulfoxide (DMSO- $d_6$ ) is a common solvent for hydrochloride salts.
- **Techniques:**

- $^1\text{H}$  NMR: To determine the proton environment of the molecule.
- $^{13}\text{C}$  NMR: To determine the carbon framework of the molecule.
- 2D NMR (e.g., COSY, HSQC, HMBC): To establish connectivity between protons and carbons and aid in unambiguous signal assignment.
- Data Processing: The resulting spectra are processed (Fourier transform, phasing, baseline correction) and chemical shifts ( $\delta$ ) are reported in parts per million (ppm) relative to a reference standard (e.g., tetramethylsilane, TMS).

While a complete, assigned NMR spectrum for **Lanicemine dihydrochloride** is not publicly available, the expected regions for the proton signals can be predicted based on its chemical structure.

## Mass Spectrometry (MS)

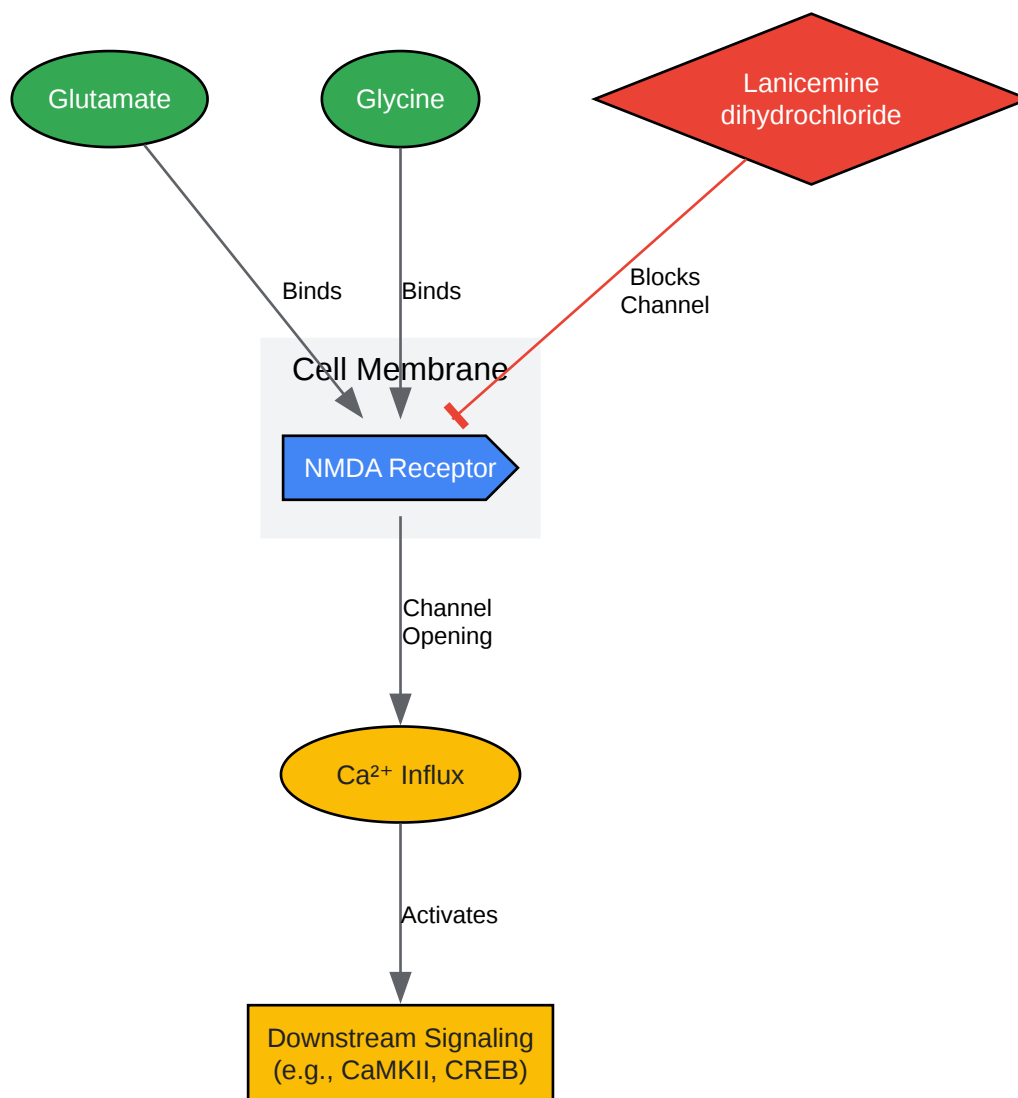
Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of Lanicemine, which is crucial for its identification and for metabolism studies.

Experimental Protocol:

- Instrumentation: A mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- Ionization Technique: Electrospray ionization (ESI) is a common technique for polar molecules like Lanicemine.
- Analysis Mode: Positive ion mode is typically used to detect the protonated molecule  $[\text{M}+\text{H}]^+$ .
- Tandem MS (MS/MS): To induce fragmentation of the parent ion and generate a characteristic fragmentation pattern that can be used for structural confirmation and quantification in complex matrices.

## Signaling Pathway

Lanicemine exerts its effects by modulating the NMDA receptor signaling pathway. The NMDA receptor is a glutamate-gated ion channel that plays a critical role in synaptic plasticity, learning, and memory.



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Simplified signaling pathway of the NMDA receptor and the inhibitory action of Lanicemine.

## Conclusion

This technical guide provides a foundational overview of the chemical characterization and analysis of **Lanicemine dihydrochloride**. The information compiled herein, including its physicochemical properties, analytical methodologies, and biological context, is intended to support further research and development in the field of neuroscience and

psychopharmacology. While detailed, validated analytical protocols are not widely published, the general procedures outlined provide a strong starting point for researchers to develop and validate their own methods for the study of this intriguing molecule.

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## References

- 1. scienceopen.com [scienceopen.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. researchgate.net [researchgate.net]
- 5. benchchem.com [benchchem.com]
- 6. GSRS [gsrs.ncats.nih.gov]
- 7. Lanicemine - Cayman Chemical [bioscience.co.uk]
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